

5-Bromo-2-chloroaniline CAS number and properties

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Compound of Interest

Compound Name: 5-Bromo-2-chloroaniline

Cat. No.: B183919

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Technical Guide: 5-Bromo-2-chloroaniline

CAS Number: 60811-17-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-chloroaniline**, a halogenated aromatic amine that serves as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.^[1] This document outlines its chemical and physical properties, safety information, and representative experimental protocols for its synthesis and analysis.

Core Properties and Safety Information

5-Bromo-2-chloroaniline is a solid at room temperature.^[2] It is characterized by the presence of bromine and chlorine atoms on the aniline ring, which imparts specific reactivity for further chemical modifications.

Physicochemical Properties

The key physicochemical properties of **5-Bromo-2-chloroaniline** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	60811-17-8	[2][3]
Molecular Formula	C ₆ H ₅ BrClN	[2][3]
Molecular Weight	206.47 g/mol	[2][3]
Appearance	Solid	
Melting Point	48 °C	
Boiling Point	255.8 °C at 760 mmHg	
Density	1.722 g/cm ³	
Flash Point	108.5 °C	
Solubility	Slightly soluble in water.	[1]

Safety and Hazard Information

5-Bromo-2-chloroaniline is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[2] Work should be conducted in a well-ventilated area.

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity (Oral)	GHS07	H302: Harmful if swallowed
Acute Toxicity (Dermal)	GHS07	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	GHS06	H331: Toxic if inhaled
Skin Irritation	GHS07	H315: Causes skin irritation
Eye Irritation	GHS07	H319: Causes serious eye irritation
Specific Target Organ Toxicity	GHS07	H335: May cause respiratory irritation

Precautionary Statements: P261, P280, P304+P340, P305+P351+P338, P405.[2]

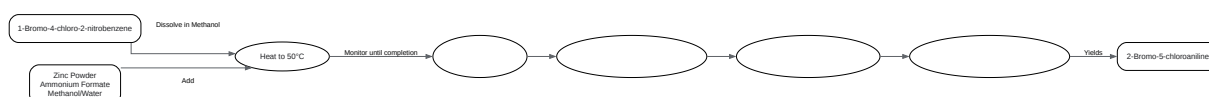
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Bromo-2-chloroaniline** are not readily available in the public domain. However, the following sections provide representative methodologies based on the synthesis of closely related isomers and general analytical techniques for aniline derivatives.

Synthesis of Halogenated Anilines: A Representative Protocol

The synthesis of halogenated anilines often involves the reduction of a corresponding nitrobenzene derivative. The following is a representative protocol for the synthesis of a bromo-chloroaniline isomer, which illustrates the general steps that could be adapted for the synthesis of **5-Bromo-2-chloroaniline**.

Reaction: Reduction of a Nitroaromatic Precursor



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A representative workflow for the synthesis of a bromo-chloroaniline isomer.

Materials:

- 1-bromo-4-chloro-2-nitrobenzene (starting material for a related isomer)
- Methanol
- Ammonium formate

- Zinc powder
- Water
- Diethyl ether
- Anhydrous sodium sulfate
- Dichloromethane
- Hexane
- Silica gel

Procedure:

- Dissolve the nitroaromatic precursor (e.g., 1-bromo-4-chloro-2-nitrobenzene) in methanol in a reaction vessel.[4]
- Gently heat the solution to approximately 50°C.[4]
- Slowly add a solution of ammonium formate in water to the reaction mixture.[4]
- Carefully add zinc powder in small portions to control the exothermic reaction.[4]
- Monitor the reaction until completion using an appropriate technique (e.g., TLC).
- Extract the product from the reaction mixture using diethyl ether.[4]
- Combine the organic phases and dry over anhydrous sodium sulfate.[4]
- Concentrate the solution under reduced pressure to obtain the crude product.[4]
- Purify the crude product using silica gel column chromatography to yield the final product.[4]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of aniline derivatives. The following outlines a general procedure that can be adapted for the analysis of **5-Bromo-2-chloroaniline**.

Sample Preparation (Aqueous Samples):

- Adjust the pH of the water sample to >11.
- Perform a liquid-liquid extraction using a suitable solvent like methylene chloride.
- Dry the organic extract using anhydrous sodium sulfate.
- Concentrate the extract to a final volume appropriate for GC-MS analysis.

GC-MS Conditions (Illustrative):

- Column: A 5% diphenyl - 95% dimethylpolysiloxane capillary column is often suitable for aniline analysis.^[5]
- Carrier Gas: Helium.
- Injector Temperature: 250 °C.^[5]
- Oven Program: Start at 70°C, ramp to 150°C, and then to 280°C.
- Mass Spectrometer: Operate in electron ionization (EI) mode, with selected ion monitoring (SIM) for enhanced sensitivity.^[5]



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A general workflow for the analysis of aniline derivatives by GC-MS.

Applications in Synthesis

5-Bromo-2-chloroaniline is a versatile intermediate in organic synthesis. Its functional groups, the amino group and the halogen substituents, provide multiple reactive sites for constructing more complex molecules. It is primarily used as a raw material in the synthesis of agrochemicals, pharmaceuticals, and dyestuffs.^[1] For instance, halogenated anilines are used in coupling reactions to form biaryl compounds, which are common scaffolds in drug molecules.

Conclusion

5-Bromo-2-chloroaniline is a valuable chemical intermediate with well-defined physicochemical and safety properties. While specific, detailed experimental protocols for its synthesis and analysis are not widely published, methodologies can be adapted from those for related compounds. Its utility in the synthesis of a range of commercially important products underscores its significance in the chemical and pharmaceutical industries.

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